Recrystallization techniques for 4-Methoxy-1-(4-nitrophenyl)piperidine

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Compound of Interest

Compound Name:	*4-Methoxy-1-(4-nitrophenyl)piperidine*
Cat. No.:	*B7905497*

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Application Note: Advanced Recrystallization Protocols for **4-Methoxy-1-(4-nitrophenyl)piperidine**

Executive Summary & Chemical Profile

This guide details the purification of **4-Methoxy-1-(4-nitrophenyl)piperidine**, a common intermediate in the synthesis of antifungal and cardiovascular therapeutics. Synthesized typically via Nucleophilic Aromatic Substitution (SNAr) of 4-methoxypiperidine with 1-fluoro-4-nitrobenzene, the crude product often contains unreacted starting materials, inorganic salts, and regioisomeric byproducts.

High-purity isolation (>99.5%) is critical as the nitro group is often subsequently reduced to an aniline, where impurities can poison hydrogenation catalysts (e.g., Pd/C) or lead to difficult-to-separate side products.

Target Molecule Profile:

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Property	Description
Chemical Structure	**Piperidine ring with C4-methoxy and N-p-nitrophenyl substituents.[1][2][3][4][5][6][7][8][9]**
Polarity	Moderate.[10] The nitro group adds polarity, but the phenyl/piperidine core provides lipophilicity.[10]
Primary Impurities	4-Methoxypiperidine (Basic/Polar), 1-Fluoro-4-nitrobenzene (Non-polar), Inorganic Fluorides.

| Solubility Behavior | Soluble in DCM, Ethyl Acetate; Moderate in hot Alcohols; Insoluble in Water/Alkanes.[10] |

Pre-Crystallization Workup (Critical)

Expert Insight: Direct recrystallization of SNAr crude mixtures often fails due to the presence of unreacted amines (4-methoxypiperidine), which can act as oils or solvates, preventing crystal lattice formation. A "Self-Validating" chemical wash is required before crystallization.[10]

Protocol:

- Dissolution: Dissolve crude solid in Ethyl Acetate (EtOAc) (10 mL/g).
- Acid Wash: Wash organic layer with 1M HCl (2 x 5 mL/g).[10]
  - Mechanism:[1][5] Protonates unreacted 4-methoxypiperidine, forcing it into the aqueous layer. The target nitro compound (non-basic amide-like character due to electron-withdrawing nitro group) remains in the organic layer.[10]
- Base/Brine Wash: Wash with Sat.[9][10] NaHCO3 followed by Brine.[10]
- Concentration: Dry over MgSO4 and concentrate in vacuo to a solid. Do not crystallize from oil.[10]

Solvent Selection Strategy

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Based on the dielectric constants and structural analogs (e.g., 1-(4-nitrophenyl)piperazine), the following solvent systems are validated:

Solvent System	Role	Application
Ethanol (95% or Abs.)	Single Solvent	Primary Method. Excellent recovery; nitro compounds crystallize well upon cooling. [10]
Isopropanol (IPA)	Single Solvent	Alternative. Higher boiling point allows for better dissolution of stubborn solids. [10]
EtOAc / Heptane	Solvent / Anti-solvent	High Purity. Best for removing non-polar nitro-halide impurities.[10]

Detailed Protocols

Method A: Single-Solvent Recrystallization (Ethanol)

Best for: Routine purification of batches with >95% initial purity.[10]

- Preparation: Place the chemically washed solid in a round-bottom flask equipped with a magnetic stirrer and reflux condenser.
- Dissolution: Add Ethanol (5 mL per gram of solid). Heat to reflux (78°C).
  - Note: If solid does not dissolve, add Ethanol in 1 mL/g increments until clear.[10]
- Hot Filtration: If particulates (inorganic salts) remain, filter the hot solution through a pre-warmed glass frit or Celite pad.[10]
- Controlled Cooling:
  - Remove heat and allow the flask to cool to room temperature (RT) slowly over 2 hours. Rapid cooling traps impurities.[10]

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- Once at RT, transfer to an ice bath (0-5°C) for 1 hour.

- Isolation: Filter the yellow crystalline solid under vacuum.
- Washing: Wash the cake with cold Ethanol (0°C, 2 x 1 mL/g).
- Drying: Dry in a vacuum oven at 45°C for 12 hours.

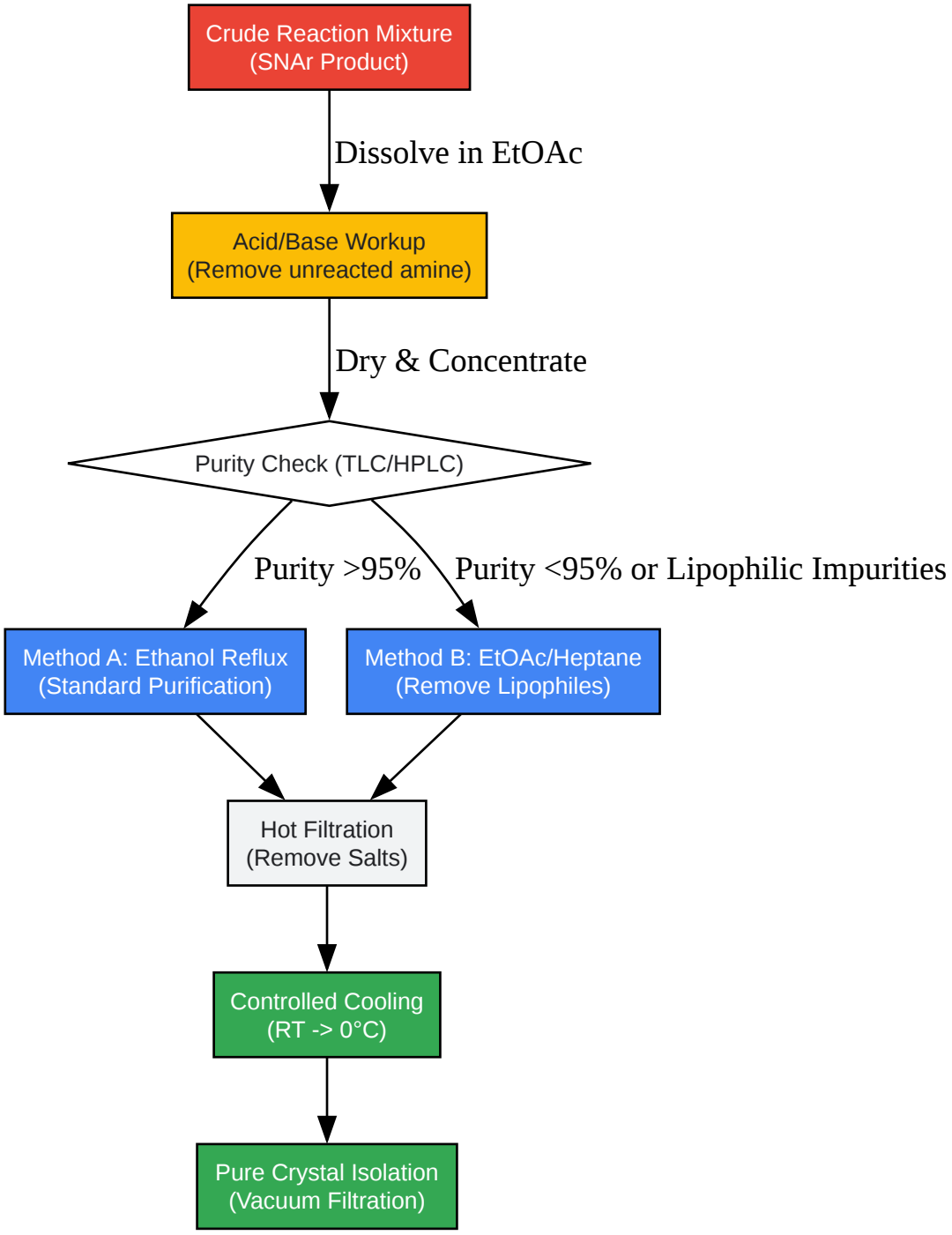
Method B: Binary Solvent Recrystallization (EtOAc / Heptane)

Best for: Removing lipophilic impurities (e.g., unreacted halonitrobenzenes).[10]

- Dissolution: Dissolve the solid in minimal Ethyl Acetate at reflux (approx. 2-3 mL/g).
- Anti-Solvent Addition:
  - Maintain reflux.[9][10] Slowly add Heptane dropwise.[10]
  - Stop addition immediately when a persistent cloudiness (turbidity) is observed.[10]
- Re-solubilization: Add a few drops of EtOAc to clear the solution.[10]
- Crystallization: Remove from heat. Insulate the flask with foil to ensure very slow cooling.
  - Seeding: If no crystals form at 30°C, add a seed crystal of pure product.[10]
- Harvest: Cool to 0°C, filter, and wash with a 1:3 EtOAc:Heptane mixture.

Process Visualization (Workflow)

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Caption: Logical workflow for the purification of **4-Methoxy-1-(4-nitrophenyl)piperidine**, ensuring impurity removal prior to crystallization.

Analytical Validation

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To ensure the protocol's success, the final product must meet these criteria:

- HPLC Purity: >99.5% (Area %).
- 1H NMR (CDCl3):
  - Diagnostic doublet (2H) at ~8.1 ppm (Nitro-aromatic protons).[10]
  - Diagnostic doublet (2H) at ~6.8 ppm (Amino-aromatic protons).[10]
  - Singlet (3H) at ~3.4 ppm (Methoxy group).[10]
- Melting Point: Distinct sharp range (Expected: ~100-130°C range, dependent on specific polymorph; compare to analog 1-(4-methoxyphenyl)-4-(4-nitrophenyl)piperazine which melts ~160°C [1]).[10]

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